

Unveiling the Molecular Architecture of Breyniaionoside A: A Spectroscopic Data Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Breyniaionoside A*

Cat. No.: *B15594185*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Breyniaionoside A**, a megastigmane glucoside isolated from the leaves of *Breynia officinalis*. The structural elucidation of this natural product was achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS). This document presents the detailed spectroscopic data in a clear, tabular format, outlines the experimental protocols for data acquisition, and includes a workflow diagram for the spectroscopic analysis of natural products.

Mass Spectrometry Data

High-resolution mass spectrometry is a cornerstone in the structural elucidation of novel compounds, providing a highly accurate mass measurement from which the elemental composition can be deduced.

Table 1: HR-ESI-MS Data for **Breyniaionoside A**

Ion	Calculated Mass (m/z)	Observed Mass (m/z)	Molecular Formula
[M+Na] ⁺	427.1944	427.1942	C ₁₉ H ₃₂ O ₉ Na

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. 1D NMR (¹H and ¹³C) experiments reveal the chemical environment of individual protons and carbons, while 2D NMR experiments (COSY, HSQC, HMBC) establish the connectivity between them. The following data were recorded in deuterated methanol (CD₃OD).

Table 2: ¹H-NMR Data for **Breyniaionoside A** (500 MHz, CD₃OD)

Position	Chemical Shift (δ ppm)	Multiplicity	Coupling Constant (J in Hz)
2	2.15, 2.55	m	
4	2.18, 2.59	m	
6	4.25	m	
7	5.86	dd	15.9, 5.8
8	5.76	dd	15.9, 7.8
10	1.00	s	
11	1.05	s	
12	1.83	s	
13	1.25	d	6.3
1'	4.35	d	7.8
2'	3.20	dd	9.0, 7.8
3'	3.38	t	9.0
4'	3.30	t	9.0
5'	3.25	m	
6'a	3.87	dd	
6'b	3.68	dd	

Table 3: ^{13}C -NMR Data for **Breyniaionoside A** (125 MHz, CD_3OD)

Position	Chemical Shift (δ ppm)
1	49.3
2	51.0
3	200.4
4	50.1
5	130.4
6	165.7
7	135.2
8	136.2
9	77.1
10	27.2
11	25.4
12	21.0
13	23.4
1'	104.5
2'	75.1
3'	78.0
4'	71.7
5'	77.9
6'	62.8

Experimental Protocols

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS)

The HR-ESI-MS spectrum was acquired on a high-resolution mass spectrometer. The sample was dissolved in methanol and introduced into the ESI source via direct infusion. The analysis was performed in positive ion mode, and the mass-to-charge ratio (m/z) of the sodium adduct ($[M+Na]^+$) was measured to determine the accurate mass and elemental composition of **Breyniaionoside A**.

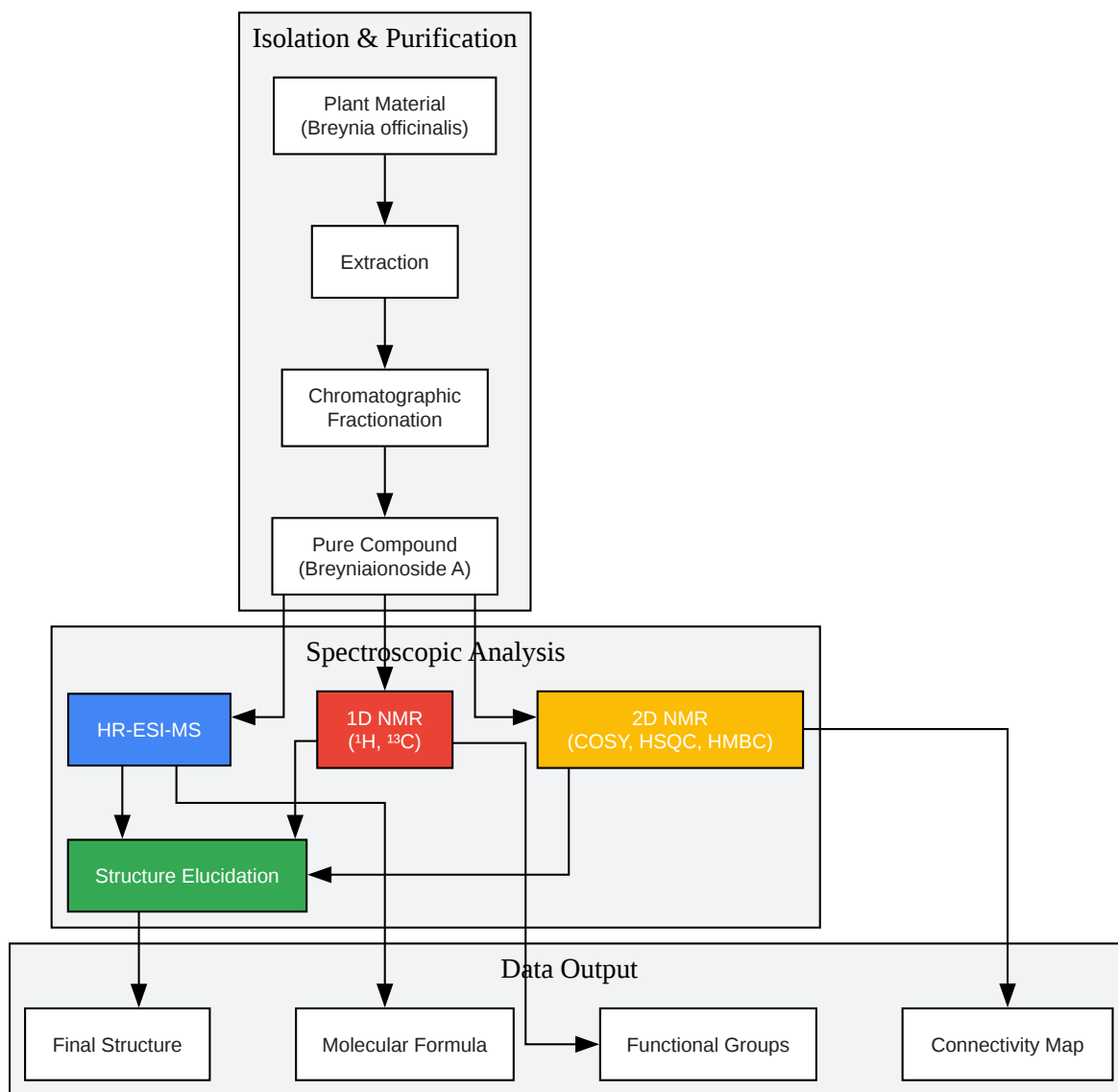
Nuclear Magnetic Resonance (NMR) Spectroscopy

All NMR spectra were recorded on a 500 MHz NMR spectrometer using a 5 mm probe. The sample was dissolved in deuterated methanol (CD_3OD), and chemical shifts (δ) are reported in parts per million (ppm) relative to the residual solvent signals (CD_3OD : δ_H 3.31, δ_C 49.0).

- 1H -NMR: The proton NMR spectrum was acquired to determine the chemical shifts, multiplicities, and coupling constants of the protons.
- ^{13}C -NMR: The carbon-13 NMR spectrum was recorded to identify the chemical shifts of all carbon atoms in the molecule.
- 2D NMR:
 - COSY (Correlation Spectroscopy): This experiment was used to establish proton-proton (1H - 1H) spin-spin coupling correlations, identifying adjacent protons.
 - HSQC (Heteronuclear Single Quantum Coherence): This experiment was performed to determine one-bond proton-carbon (1H - ^{13}C) correlations.
 - HMBC (Heteronuclear Multiple Bond Correlation): This experiment was crucial for identifying long-range (two- and three-bond) correlations between protons and carbons, which is essential for assembling the complete molecular structure.

Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the structural elucidation of a novel natural product like **Breyniaionoside A** using spectroscopic techniques.



[Click to download full resolution via product page](#)

Caption: Workflow for Natural Product Structure Elucidation.

- To cite this document: BenchChem. [Unveiling the Molecular Architecture of Breyniaionoside A: A Spectroscopic Data Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15594185/docs#unveiling-the-molecular-architecture-of-breyniaionoside-a-a-spectroscopic-data-guide\]](https://www.benchchem.com/product/b15594185/docs#unveiling-the-molecular-architecture-of-breyniaionoside-a-a-spectroscopic-data-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)